

3-Amino-1-(2-cyanophenyl)thiourea CAS number and structure

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Compound of Interest

Compound Name: 3-Amino-1-(2-cyanophenyl)thiourea

Cat. No.: B2973540

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3-Amino-1-(2-cyanophenyl)thiourea: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Amino-1-(2-cyanophenyl)thiourea**, a molecule of interest within the broader class of thiourea derivatives. While a specific CAS number for this compound is not readily available in public databases, this document extrapolates its core chemical properties, potential synthesis routes, and likely biological activities based on closely related analogues. Thiourea derivatives are a significant area of research due to their wide-ranging biological activities, including potential applications in anticancer, antioxidant, and enzyme inhibition therapies.^{[1][2][3][4]} This guide aims to serve as a foundational resource for researchers and professionals in drug discovery and development.

Chemical Identification and Structure

A specific CAS (Chemical Abstracts Service) number for **3-Amino-1-(2-cyanophenyl)thiourea** could not be located in publicly accessible databases as of November 2025. This may indicate

that the compound is novel, not widely synthesized, or is indexed under a different nomenclature.

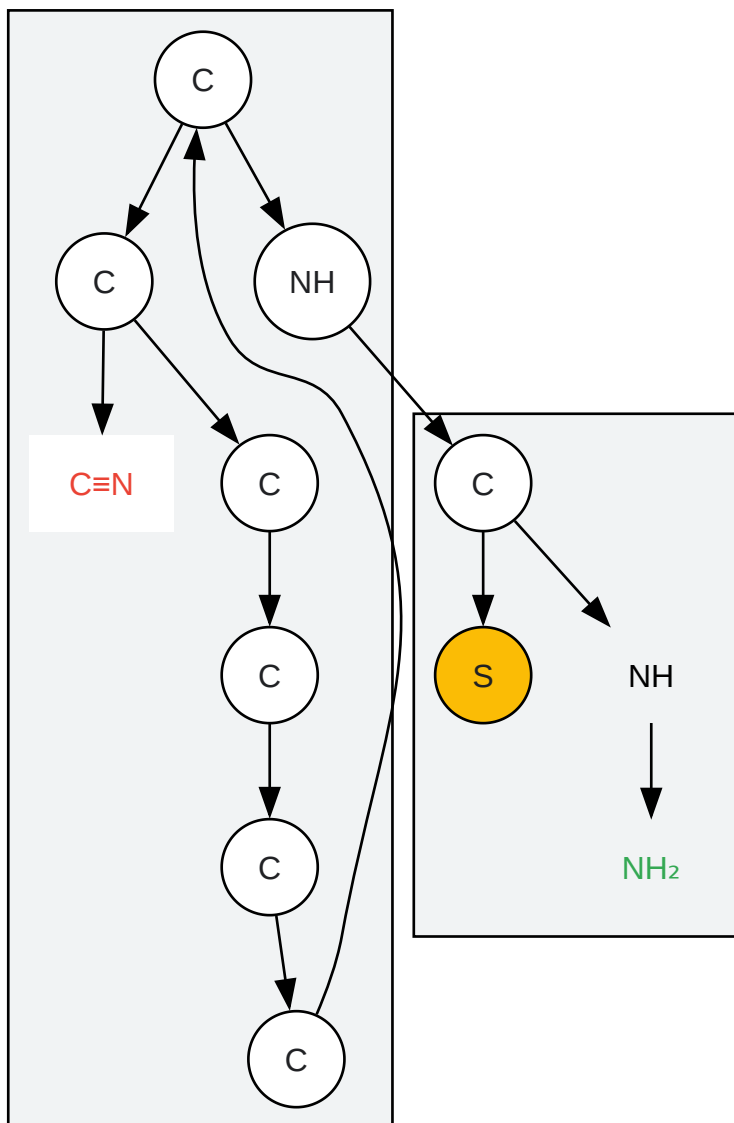
The chemical structure can be deduced from its IUPAC name. The core is a thiourea molecule, which is a sulfur analogue of urea.^[5] One of the amino groups of the thiourea is substituted with a 2-cyanophenyl group, and the other amino group is further substituted with an amino group, forming a hydrazinyl-like moiety.

Molecular Formula: $C_8H_8N_4S$

Molecular Weight: 192.24 g/mol

Predicted Structure:

Predicted Structure of 3-Amino-1-(2-cyanophenyl)thiourea

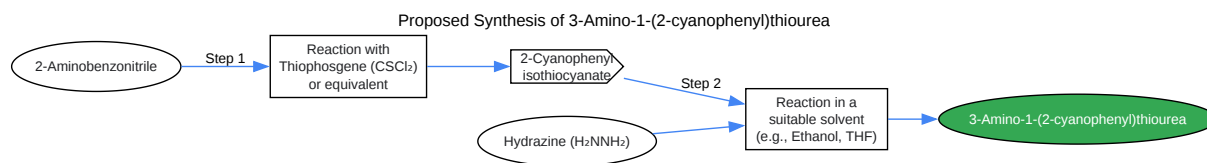
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Caption: Predicted chemical structure of **3-Amino-1-(2-cyanophenyl)thiourea**.

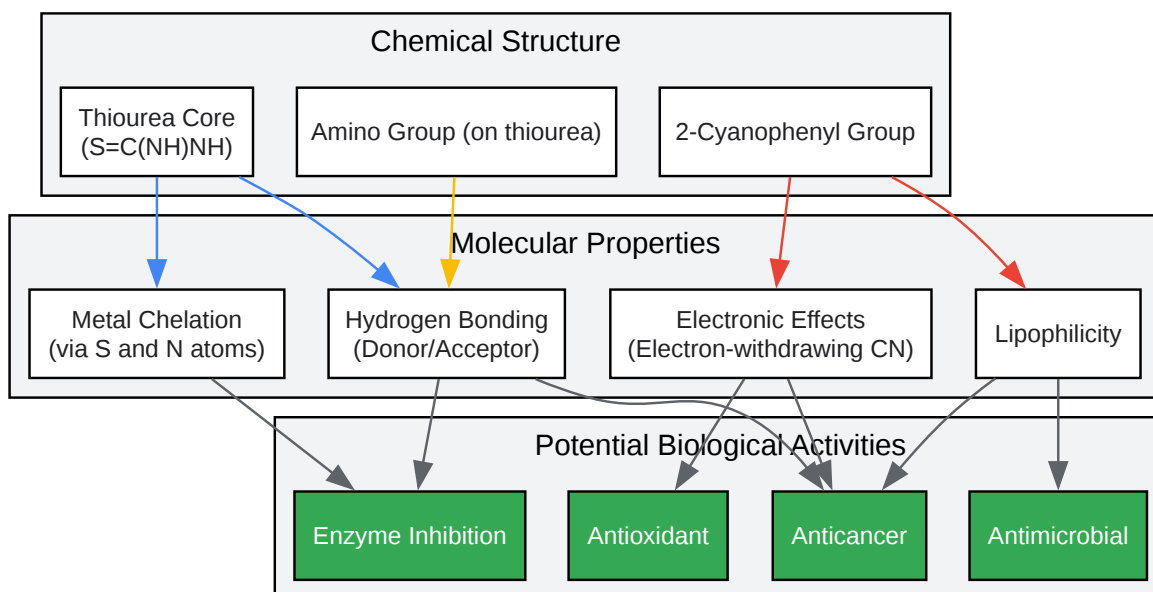
Potential Synthesis Pathway

While a specific, validated synthesis protocol for **3-Amino-1-(2-cyanophenyl)thiourea** is not documented, a plausible synthetic route can be proposed based on established methods for analogous thiourea derivatives.^[6] A common method involves the reaction of an isothiocyanate with an amine or hydrazine derivative.

Proposed Synthesis Workflow:



Structure-Activity Relationship Hypothesis

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References

- 1. researchgate.net [researchgate.net]

- 2. biointerfaceresearch.com [biointerfaceresearch.com]
- 3. mdpi.com [mdpi.com]
- 4. Bioactivity of fluorophenyl thiourea derivatives: Antioxidant efficacy and inhibition of key diabetes-related enzymes [pubmed.ncbi.nlm.nih.gov]
- 5. Thiourea - Wikipedia [en.wikipedia.org]
- 6. 1-(3-Cyanophenyl)-3-(2-furoyl)thiourea - PMC [pmc.ncbi.nlm.nih.gov]
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